Comprehensive Technical Guide: 6,13-Pentacenedione-d12—Chemical Identifiers, Synthesis, and Analytical Applications

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Compound of Interest

Compound Name: *6,13-Pentacenedione-d12*

Cat. No.: *B13833800*

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Executive Summary

6,13-Pentacenedione-d12 is a fully deuterated polycyclic aromatic quinone that occupies a critical intersection between organic semiconductor engineering, environmental analytical chemistry, and molecular toxicology. As the stable, oxidized precursor to pentacene—a benchmark p-type organic semiconductor—this isotopologue enables advanced spectroscopic studies of charge transport and singlet fission. Concurrently, its unique mass signature makes it an indispensable internal standard for high-resolution mass spectrometry and a tracer in Aryl Hydrocarbon Receptor (AhR) binding assays.

This whitepaper provides an authoritative, step-by-step guide to the chemical properties, synthetic derivatization, and analytical workflows associated with **6,13-Pentacenedione-d12**.

Core Chemical Identifiers and Physicochemical Properties

The utility of **6,13-Pentacenedione-d12** stems from its precise isotopic labeling. The substitution of twelve protium atoms with deuterium yields a +12 Da mass shift while preserving

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the compound's electronic structure and chromatographic retention behavior.

Quantitative Data Summary

Property	Value
Analyte Name	6,13-Pentacenedione-d12
Synonyms	6,13-Pentacenequinone-d12
CAS Number	68234-48-0[1]
Unlabelled CAS Number	3029-32-1[2]
Molecular Formula	$C_{22}D_{12}O_2$[1]
Molecular Weight	320.40 g/mol [1]
InChI String	InChI=1S/C22H12O2/c23-21-17-9-13-5-1.../h1-12H/i1D,2D...12D[2]
SMILES	O=C1C2=C([2H])C3=C([2H])C([2H])=...[2]

Synthetic Methodologies and Downstream Derivatization

Causality of Experimental Choices: Unsubstituted pentacene is highly susceptible to photo-oxidation and dimerization, making long-term storage impractical[3]. Therefore, researchers strategically store the stable oxidized form, 6,13-pentacenedione, and reduce it or functionalize it (e.g., via ethynylation to form TIPS-pentacene) immediately prior to device fabrication[4]. The fully deuterated backbone (-d12) is specifically utilized to study phonon dynamics and exciton coupling via neutron scattering or solid-state NMR, where the heavy isotope alters vibrational modes without perturbing the HOMO-LUMO gap.

Protocol: Rapid Reduction of 6,13-Pentacenedione-d12 to Pentacene-d14

This protocol outlines a highly efficient, low-temperature reduction pathway to generate high-purity deuterated pentacene[5].

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Step-by-Step Methodology:

- Suspension: Suspend 5.0 g of **6,13-pentacenedione-d12** in 600 mL of anhydrous Tetrahydrofuran (THF) at 0 °C.
- Reduction to Diol: Slowly add 12.3 g of $NaBD_4$ (to maintain full deuteration). Purge the vessel with N_2 and add 20 mL of D_2O. Heat the mixture to 50–60 °C for 2 hours until homogeneous. This yields the intermediate 6,13-dihydro-6,13-dihydroxypentacene-d12[5].
- Solvent Exchange: Evaporate the THF under reduced pressure, wash the solids with water, and dry.
- Aromatization: Dissolve the diol intermediate in acetone. Add $SnCl_2$ followed by concentrated HCl (or DCl).
- Self-Validation Check: The reaction is self-validating; the instant formation of a deep blue precipitate confirms the successful generation of the highly conjugated pentacene system[5]. Filter immediately to prevent oxidation.



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Synthetic route from deuterated precursors to functionalized pentacenes.

Analytical Applications: High-Resolution Mass Spectrometry

Causality of Experimental Choices: In environmental matrices, quantifying heavy polycyclic aromatic hydrocarbons (HPAHs) and their quinone derivatives is notoriously difficult due to matrix suppression. **6,13-Pentacenedione-d12** is utilized as an internal standard (IS) because its 12-Dalton mass shift (m/z 320.40 vs. 308.08 for the unlabelled counterpart) guarantees zero isotopic cross-talk in the mass analyzer[6]. Furthermore, the identical physicochemical properties ensure that the deuterated IS co-elutes with the target analyte, perfectly correcting for ion suppression and extraction losses.

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Protocol: GC-MS/EI Quantification Workflow

- Matrix Spiking: Add 10 µL of a 1.0 µg/mL **6,13-Pentacenedione-d12** standard solution to the raw environmental sample before any processing.
- Extraction: Perform solid-phase extraction (SPE) using a non-polar sorbent, eluting with dichloromethane.
- Evaporation & Reconstitution: Dry the eluate under a gentle nitrogen stream and reconstitute in 100 µL of hexane.
- GC-MS Analysis: Inject 1 µL into a GC equipped with an HP-5MS column. Utilize Electron Ionization (EI) at 70 eV[6].
- Self-Validation Check: Monitor m/z 320 for the IS and m/z 308 for native 6,13-pentacenedione. Calculate the absolute peak area of m/z 320. If it deviates by >15% from a neat solvent calibration blank, it indicates severe matrix interference or extraction failure, requiring sample dilution or re-extraction.



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*GC-MS analytical workflow utilizing **6,13-Pentacenedione-d12** as an internal standard.*

Toxicological Profiling: Aryl Hydrocarbon Receptor (AhR) Interactions

Polycyclic aromatic quinones are potent environmental toxicants. **6,13-Pentacenedione-d12** has been extensively examined for its activities as an aryl hydrocarbon receptor (AhR) agonist/antagonist[7].

Causality of Experimental Choices: The quinone moiety acts as an electrophilic ligand. Upon entering the cytosol, it binds the AhR-HSP90 complex, inducing a conformational change that sheds chaperone proteins. The complex translocates to the nucleus, heterodimerizes with the AhR Nuclear Translocator (ARNT), and binds to Xenobiotic Response Elements (XRE),

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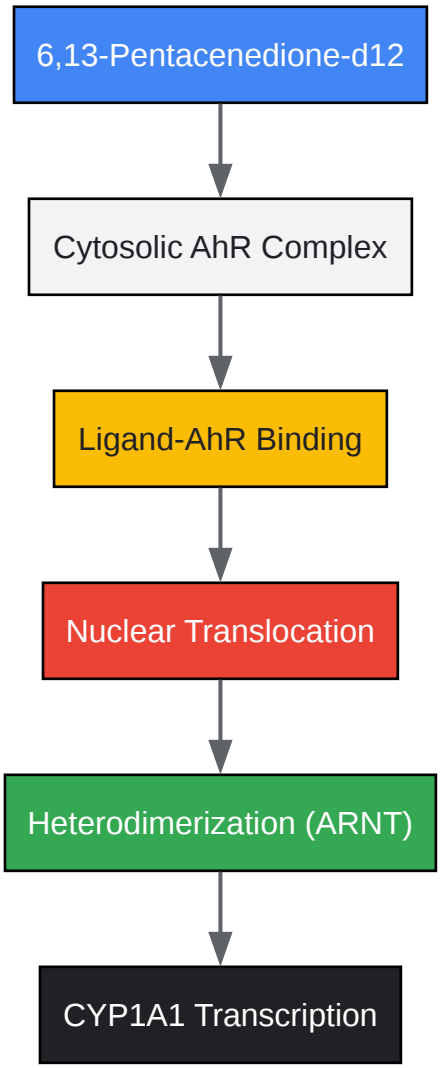
upregulating cytochrome P450 enzymes (e.g., CYP1A1). Utilizing the deuterated tracer (-d12) allows toxicologists to track the metabolic fate and half-life of the ligand inside hepatocytes via LC-MS/MS without interference from endogenous cellular background molecules.



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AhR activation pathway triggered by polycyclic aromatic quinones.

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